2-(Benzyl(methyl)amino)-1-phenylethanol: A Technical Guide to Chiral Utility

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Compound of Interest

Compound Name:	*2-(Benzyl(methyl)amino)-1-phenylethanol*
CAS No.:	*29194-04-5*
Cat. No.:	*B1279412*

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Content Type: Technical Whitepaper Audience: Synthetic Chemists, Process Engineers, and Medicinal Chemists

Executive Summary

2-(Benzyl(methyl)amino)-1-phenylethanol (CAS: 895573-64-5 for generic; stereoisomers vary) represents a "privileged structure" in asymmetric synthesis and medicinal chemistry.[1][2] As a 1,2-amino alcohol, it possesses the requisite N,O-chelation geometry to serve as a chiral ligand in organometallic catalysis, specifically in enantioselective alkylations and transfer hydrogenations.[2] Furthermore, its phenylethanolamine backbone makes it a critical scaffold for the synthesis of sympathomimetic drugs and

-adrenergic receptor modulators.[2]

This guide details the stereocontrolled synthesis of this building block, its application as a chiral ligand, and the analytical protocols required for validation.

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Part 1: Structural Analysis & Stereochemical Significance

The molecule features a stereogenic center at the

position (benzylic carbon). The proximity of the hydroxyl group to the tertiary amine (formed by the benzyl and methyl substituents) creates a rigid 5-membered chelate when bound to metal centers (Zn, Cu, Ru).

- Core Functionality: Bidentate Ligand (

  -donor).[2]

- Chiral Induction: The steric bulk of the

  -benzyl group, combined with the fixed stereocenter, directs the approach of nucleophiles in catalytic cycles.[2]

- Solubility Profile: The lipophilic benzyl and phenyl rings ensure high solubility in non-polar organic solvents (Toluene, DCM), essential for homogenous catalysis.

Part 2: Asymmetric Synthesis Strategy

While racemic synthesis involves the simple aminolysis of styrene oxide, high-value applications require the enantiopure form.[2] The most robust industrial route utilizes the Hydrolytic Kinetic Resolution (HKR) of the epoxide precursor, followed by regioselective ring opening.

Protocol A: Regioselective Ring Opening of Chiral Styrene Oxide

Objective: Synthesis of (S)-**2-(benzyl(methyl)amino)-1-phenylethanol**.

Reagents:

- (S)-Styrene Oxide (>99% ee, obtained via Jacobsen HKR).

- -Benzylmethylamine (1.1 equiv).[2]

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- Solvent: Ethanol or Water (accelerated rate).[2]
- Catalyst (Optional):

  or Lewis Acids (often unnecessary in polar protic solvents).[2]

Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with (S)-Styrene Oxide (10.0 mmol) and Ethanol (20 mL).
- Addition: Add

  -benzylmethylamine (11.0 mmol) dropwise at room temperature.

  - Expert Insight: The reaction is exothermic.[2] Control temperature <40°C to prevent polymerization of the epoxide.[2]
- Reaction: Stir at reflux (78°C) for 4–6 hours.
  - Mechanism:[3][4][5] The nucleophile attacks the terminal carbon (less hindered) via an

    mechanism.[6] Because the chiral center (benzylic position) is not the site of attack, the stereochemistry is retained.
- Workup: Concentrate under reduced pressure. Dissolve residue in

  , wash with water to remove excess amine.[2]
- Purification: Flash chromatography (SiO2, Hexane/EtOAc/Et3N).
  - Critical: Amino alcohols streak on silica.[2] Pre-treat silica with 1% Triethylamine to deactivate acidic sites.[2]

Visualization: Synthesis Workflow

The following diagram illustrates the stereochemical flow from the epoxide precursor.

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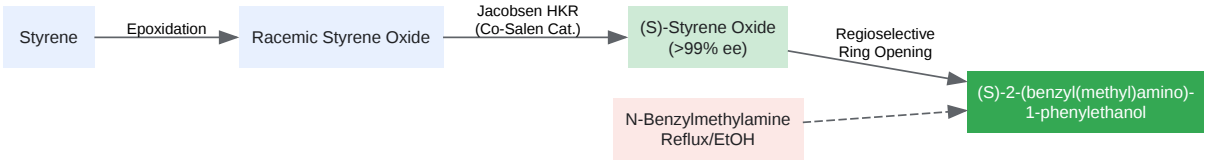

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Caption: Stereoselective route retaining benzylic configuration via terminal epoxide opening.

Part 3: Application as a Chiral Ligand

The primary utility of this scaffold is in the Enantioselective Addition of Diethylzinc to Aldehydes.[2] The amino alcohol forms a dimeric zinc complex that accelerates the addition of the alkyl group to the aldehyde carbonyl with high facial selectivity.[2]

Experimental Protocol: Asymmetric Ethylation

Reaction: PhCHO +

(R)-1-Phenylpropanol (using S-ligand).[2]

- Ligand Formation: In a flame-dried Schlenk flask under Argon, dissolve (S)-**2-(benzyl(methyl)amino)-1-phenylethanol** (5 mol%) in dry Toluene.
- Zinc Addition: Add

  (2.0 equiv, 1.0 M in hexane) at 0°C. Stir for 30 mins to form the active zinc-aminoalkoxide catalyst.

  - Safety:

    is pyrophoric.[2] Use canonical cannula transfer techniques.
- Substrate Addition: Add Benzaldehyde (1.0 equiv) slowly.
- Aging: Stir at 0°C for 12 hours.
- Quench: Carefully add 1M HCl. Extract with

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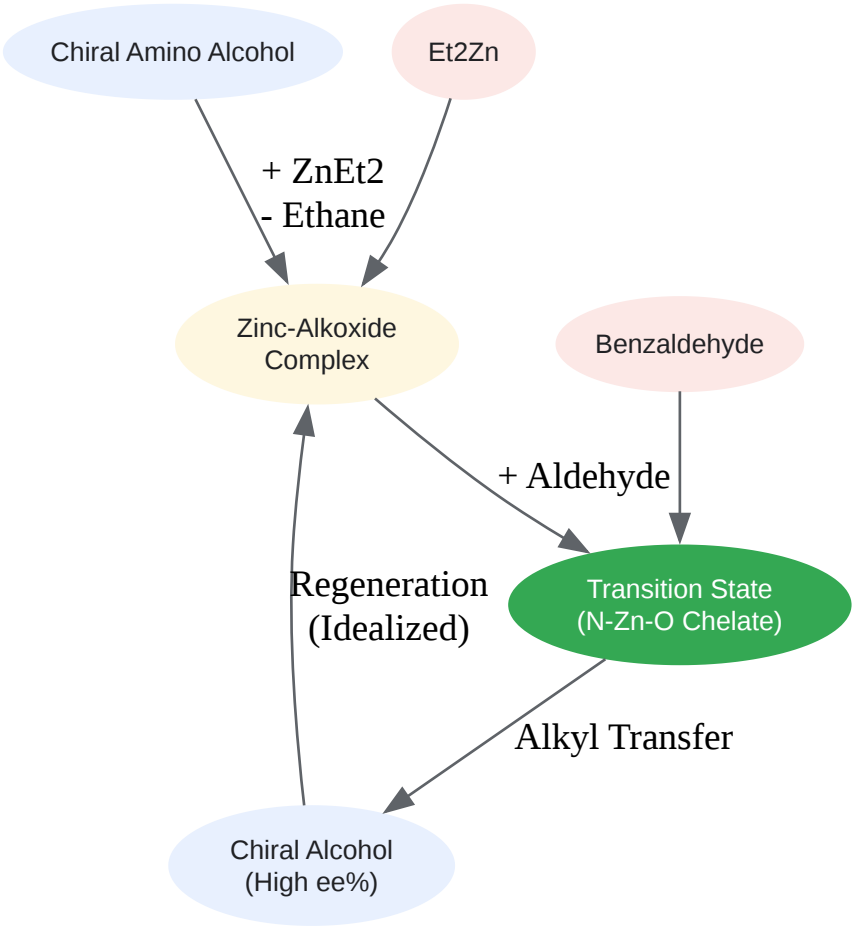
.

- Analysis: Determine ee% via Chiral HPLC (Chiralcel OD-H column).

Mechanistic Visualization: The Transition State

The catalytic efficiency relies on the formation of a transition state where the zinc atom coordinates with the oxygen and nitrogen of the ligand, and the oxygen of the aldehyde.[2]



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Caption: Catalytic cycle showing the formation of the active Zinc-Alkoxide species.

Part 4: Pharmaceutical Relevance & Analogues[8]

While often used as a ligand, this molecule is structurally homologous to several CNS-active agents.[2] It serves as a testing ground for Structure-Activity Relationship (SAR) studies in reuptake inhibitors.[2]

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Drug Class	Structural Relation	Modification Required
Sympathomimetics	Direct Analog	Removal of N-benzyl group yields Synephrine analogs.[2]
SSRIs (e.g., Fluoxetine)	Homolog	Fluoxetine is a propanol ether.[2] This scaffold is an ethanol backbone.[2] Requires chain extension or use as a truncated analog.[2]
Beta-Blockers	Scaffold	The motif is the pharmacophore for beta-blockers (e.g., Sotalol).[2]

Note on Fluoxetine: Literature often conflates amino-ethanol and amino-propanol intermediates.[2] For Fluoxetine (Prozac), the core is 3-(methylamino)-1-phenylpropan-1-ol.[2][3][7] The molecule discussed here (ethanol backbone) is tighter and often used to probe steric constraints in the binding pocket.

Part 5: Analytical Characterization

To ensure the integrity of the chiral building block, the following parameters must be met.

NMR Spectroscopy (400 MHz,)

- 7.20–7.40 (m, 10H): Overlapping phenyl and benzyl aromatic protons.[2]
- 4.75 (dd, 1H): The chiral methine proton (

  -OH). The coupling constant

  indicates the gauche/anti relationship with the methylene protons.[2]
- 3.60 (d, 1H) & 3.45 (d, 1H): Benzylic methylene protons (

). These often appear as an AB system due to the adjacent chiral center making them diastereotopic.[2]
- 2.30 (s, 3H): N-Methyl group.[2]

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Chiral HPLC Method

- Column: Daicel Chiralcel OD-H or AD-H.
- Mobile Phase: Hexane : Isopropanol (90:10).[2]
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV @ 254 nm.[2]
- Expectation: Enantiomers should resolve with

  .

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  - Source: Chemical Reviews.[2]
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- Process for the preparation of Fluoxetine and intermediates.[2] (Context on methylamino-phenyl-alcohol scaffolds).
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